

Pyridine 1-sulfide biological activity comparison with analogs

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pyridine, 1-sulfide

CAS No.: 115974-66-8

Cat. No.: S1772934

Get Quote

Documented Biological Activities of Various Pyridine Analogs

Pyridine Analog / Derivative	Documented Biological Activities	Key Findings / Potency
Pyridine Derivatives (C30, C31) [1]	Inhibition of human H2S-synthesizing enzymes (CBS, CSE)	Weak inhibition; ~40-60% enzyme inhibition at 0.5-1 mM concentrations [1].
Phenoxy Pyridine / Phenyl Sulfanyl Pyridine (Compounds 2, 3) [2]	Microtubule inhibition; Anticancer activity	Inhibition of pancreatic cancer cell proliferation (IC50: 0.15-0.8 μ M); caused G2/M cell cycle arrest [2].
Cerpegin-derived Furo[3,4-c]pyridines (P1788) [3]	Dihydroorotate dehydrogenase (DHODH) inhibition; Antiviral & antitumoral potential	Inhibits de novo pyrimidine biosynthesis; enhances cellular response to interferons [3].
Nitropyridine Derivatives [4]	Antimicrobial, Antifungal, Enzyme Inhibition (e.g., JAK2, GSK3, urease)	Varied activities; e.g., a nitropyridylpiperazine derivative inhibited jack bean urease (IC50 ~2.0-2.3 μ M) [4].

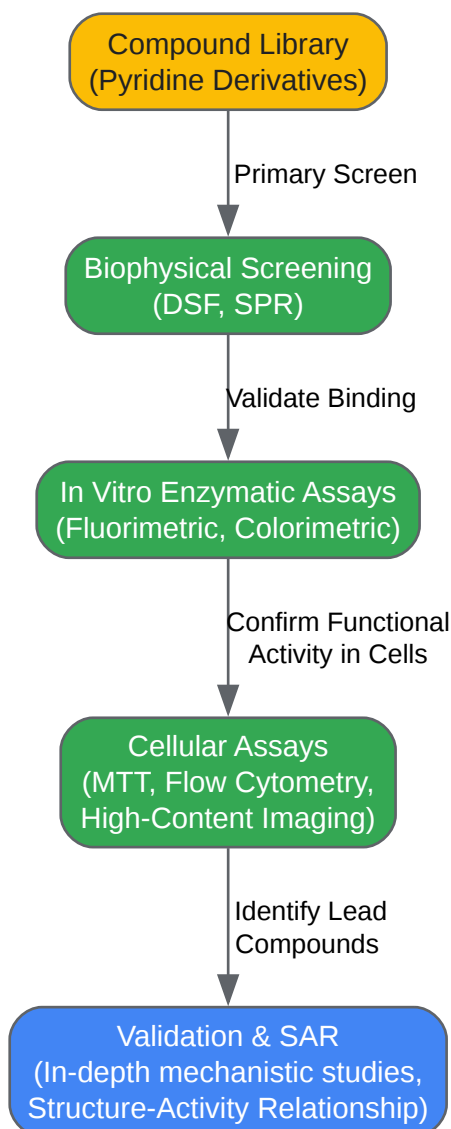
Pyridine Analog / Derivative	Documented Biological Activities	Key Findings / Potency
Complex Bicyclic Pyridine (Compound 52) [5]	Inhibition of neuregulin-1/ErbB4 signaling pathway	Potent inhibitor of neurite outgrowth (EC50 = 0.30 μ M); potential in cancer & neurological disorders [5].

Common Experimental Methodologies for Pyridine Compound Evaluation

The biological data for pyridine analogs is typically generated through a combination of orthogonal methods. Here are some common experimental protocols cited in the literature [1]:

- **Biophysical Binding Assays:** Techniques like **Differential Scanning Fluorimetry (DSF)** and **Surface Plasmon Resonance (SPR)** are used as first-line screens to directly evaluate compound binding to target proteins.
- **Functional Enzymatic Assays:** To confirm inhibitory activity, colorimetric and fluorimetric activity assays are employed. These often measure the product or byproduct of an enzymatic reaction.
- **Cellular Proliferation and Phenotypic Assays:**
 - **MTT Assays** are standard for evaluating cytotoxicity and anti-proliferative effects in cancer cell lines [2].
 - **High-Content, Image-Based Screening** is used in live cells to discover compounds that induce or inhibit specific visual phenotypes, such as neurite outgrowth [5].
- **Cell Cycle Analysis: Flow cytometry** is used to determine if a compound causes cell cycle arrest, for example, at the G2/M phase, which is characteristic of microtubule inhibitors [2].

The following diagram outlines a generalized workflow for screening and validating the activity of pyridine-based compounds, integrating the methodologies described above.



[Click to download full resolution via product page](#)

Suggestions for Further Research

To build a complete guide on pyridine 1-sulfide, you may need to consult more specialized resources. Here are some suggestions:

- **Refine Your Search:** Use precise terms like "**pyridine-1-sulfide**" or "**pyridinium-1-sulfonate**" in specialized scientific databases (e.g., SciFinder, Reaxys, PubMed) to find primary literature that may contain the missing comparative data.
- **Explore Broader Context:** The significant interest in pyridine derivatives is due to their diverse applications. About **14% of FDA-approved N-heterocyclic drugs** contain a pyridine moiety [4], and

they are privileged structures in drug design for diseases like cancer, Alzheimer's, and viral infections [6] [3] [4].

- **Investigate Synthetic Routes:** If you plan to synthesize compounds for testing, note that methods like the **[2+2+2] cycloaddition** of diynes and nitriles [5] and various condensation reactions [7] are used to create complex pyridine scaffolds.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Screening Pyridine Derivatives against Human Hydrogen... [nature.com]
2. Novel Microtubule-Interacting Phenoxy Pyridine and Phenyl Sulfanyl... [pmc.ncbi.nlm.nih.gov]
3. sciencedirect.com/science/article/abs/pii/S0223523419310074 [sciencedirect.com]
4. Nitropyridines in the Synthesis of Bioactive Molecules - PMC [pmc.ncbi.nlm.nih.gov]
5. Diversity Synthesis of Complex Pyridines Yields a Probe of... [pmc.ncbi.nlm.nih.gov]
6. sciencedirect.com/science/article/abs/pii/B9780323912211000099 [sciencedirect.com]
7. Insights into the Synthetic Strategies, Biological , and... | CoLab Activity [colab.ws]

To cite this document: Smolecule. [Pyridine 1-sulfide biological activity comparison with analogs].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1772934#pyridine-1-sulfide-biological-activity-comparison-with-analogs>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com